

Orysastrobin strobilurin fungicide properties

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Compound Focus: Orysastrobin

CAS No.: 248593-16-0

Cat. No.: S636842

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Orysastrobin Basic Properties

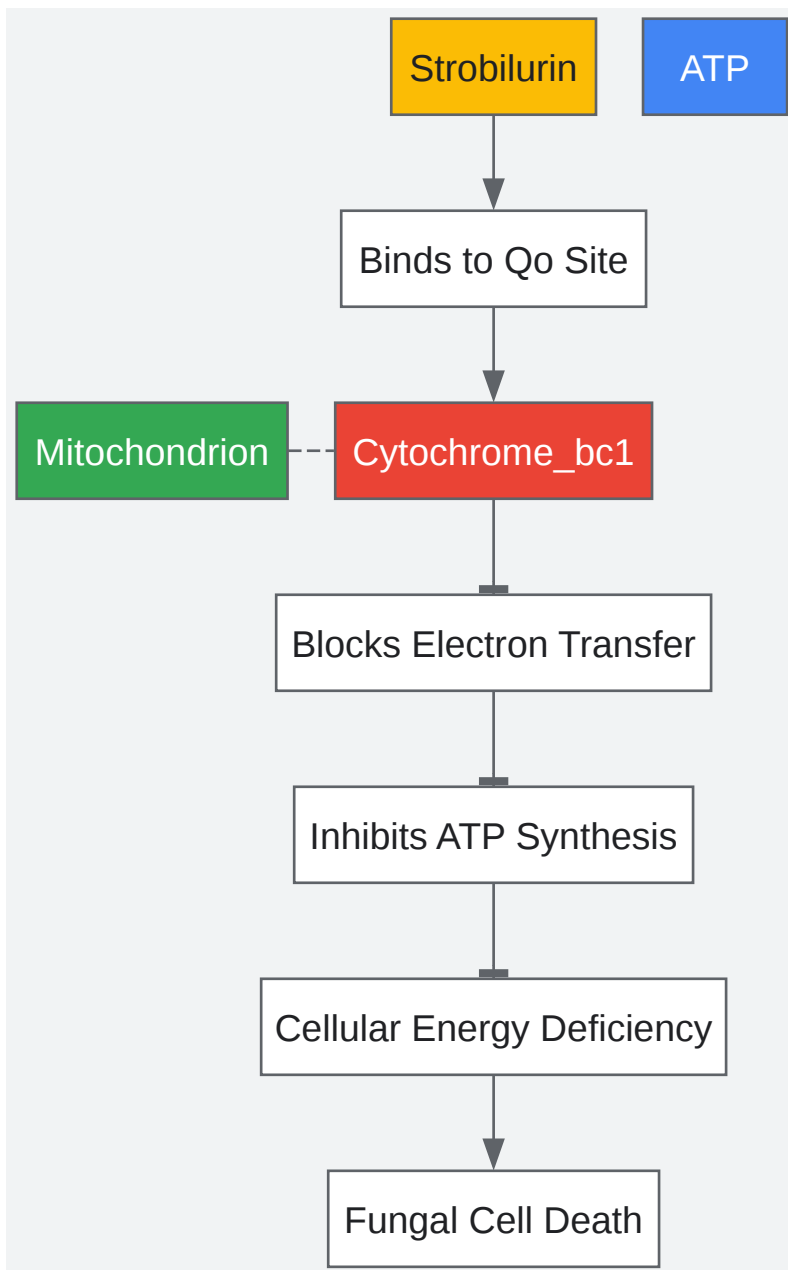
The table below summarizes the key identification and physical property data available for **orysastrobin**.

Property Category	Details
IUPAC Name	A monocarboxylic acid amide obtained by formal condensation of the carboxy group of (2E)-(methoxyimino){2-[(3E,5E,6E)-5-(methoxyimino)-4,6-dimethyl-2,8-dioxa-3,7-diazanona-3,6-dien-1-yl]phenyl}acetic acid with the amino group of methylamine [1]
CAS Registry Number	248593-16-0 [1]
Molecular Formula	C ₁₈ H ₂₅ N ₅ O ₅ [1]
Molecular Weight	391.43 g/mol [1]
Melting Point	97–101 °C [1]
Predicted Density	1.16 ± 0.1 g/cm ³ [1]

Property Category	Details
Solubility	Slightly soluble in DMSO and Methanol [1]
pKa	11.26 ± 0.46 (Predicted) [1]
Appearance	White to off-white solid [1]

Strobilurin Class Context and Mechanism of Action

As a strobilurin fungicide, **orysastrobin** shares a common biochemical mode of action with other compounds in this class, such as azoxystrobin. The following diagram illustrates this mechanism.



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Strobilurin inhibition of mitochondrial respiration leading to fungal cell death.

This mechanism is supported by studies on azoxystrobin, which show it binds to the **quinol outer (Qo) site** of the cytochrome bc1 complex, inhibiting mitochondrial respiration and energy production [2] [3] [4].

Market and Resistance Landscape

Oryastrobin is specialized for controlling blast and sheath blight in transplanted rice, targeting pathogens like *Magnaporthe oryzae* and *Rhizoctonia solani* [1]. The strobilurin market is growing, valued at USD 4.6 billion in 2024 and projected to reach USD 6.3 billion by 2033 [5].

A major challenge is **fungal resistance**, often linked to the G143A mutation in the cytochrome b gene [6]. This has led to increased development of pre-mixed formulations with fungicides from other classes to provide multi-site action and prolong effectiveness [6] [5].

Experimental and Safety Considerations

For researchers designing experiments, note that strobilurins as a class can pose risks to non-target organisms, particularly aquatic life [4]. Standard ecotoxicity testing and careful disposal are essential.

While specific metabolic pathways for **oryastrobin** are not detailed in the search results, its degradation in the environment is likely influenced by abiotic factors like photolysis and pH, similar to other strobilurins [3].

Information Availability and Next Steps

The technical data on **oryastrobin** in the public domain is limited. The information presented relies heavily on a single chemical supplier profile [1] and inferences from the well-documented strobilurin azoxystrobin [2] [7] [4].

To proceed with your whitepaper, I suggest you:

- **Consult specialized databases** such as the Pesticide Properties DataBase (PPDB) for more complete environmental fate and toxicity data.
- **Search patent literature** for original synthesis routes and biological efficacy data.
- **Access primary research articles** through scientific journals for detailed experimental protocols and residue analysis methods.

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References

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